

Mass Spectrometry of **cis-3-Methylcyclohexanol**: A Technical Guide

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Compound of Interest

Compound Name: **cis-3-Methylcyclohexanol**

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This technical guide provides an in-depth analysis of the mass spectrometry of **cis-3-Methylcyclohexanol**, a cyclic alcohol relevant in various chemical syntheses. This document outlines the characteristic fragmentation patterns under electron ionization (EI), presents quantitative mass spectral data, and details a representative experimental protocol for its analysis by gas chromatography-mass spectrometry (GC-MS).

Electron Ionization Mass Spectrum

Under standard electron ionization (70 eV), **cis-3-Methylcyclohexanol** (C₇H₁₄O, molecular weight: 114.19 g/mol) undergoes significant fragmentation.^{[1][2][3][4][5]} The molecular ion peak (M⁺) at m/z 114 is of low abundance, a common characteristic for alcohols which readily fragment.^[6] The mass spectrum is dominated by fragment ions resulting from cleavage of the cyclohexyl ring and loss of functional groups.

Quantitative Mass Spectral Data

The electron ionization mass spectrum of **cis-3-Methylcyclohexanol** is characterized by several key fragments. The quantitative data, including the mass-to-charge ratio (m/z) and relative intensity, are summarized in Table 1.

m/z	Relative Intensity (%)	Proposed Fragment
114	5	$[\text{C}_7\text{H}_{14}\text{O}]^{+\bullet}$ (Molecular Ion)
96	40	$[\text{M} - \text{H}_2\text{O}]^{+\bullet}$
81	50	$[\text{M} - \text{H}_2\text{O} - \text{CH}_3]^+$
71	95	$[\text{C}_5\text{H}_{11}]^+$
57	100	$[\text{C}_4\text{H}_9]^+$ (Base Peak)
41	55	$[\text{C}_3\text{H}_5]^+$

Table 1: Prominent ions in the electron ionization mass spectrum of **cis-3-Methylcyclohexanol**. Data sourced from the NIST Mass Spectrometry Data Center.[\[2\]](#)

Interpretation of Fragmentation Patterns

The fragmentation of **cis-3-Methylcyclohexanol** is primarily driven by the hydroxyl group and the cyclic structure. The most significant fragmentation pathways include:

- Loss of Water: A prominent peak is observed at m/z 96, corresponding to the loss of a water molecule (18 Da) from the molecular ion. This is a characteristic fragmentation for alcohols. [\[6\]](#)
- Ring Cleavage: The base peak at m/z 57 and the significant peak at m/z 71 are indicative of ring cleavage. The formation of these fragments involves the initial ionization of the alcohol, followed by alpha-cleavage (cleavage of the C-C bond adjacent to the oxygen) and subsequent rearrangements and further fragmentation of the cyclic structure.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Loss of a Methyl Group: The peak at m/z 81 can be attributed to the loss of a methyl group (15 Da) following the initial loss of water, resulting in a $[\text{M} - \text{H}_2\text{O} - \text{CH}_3]^+$ fragment.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The following protocol outlines a standard procedure for the analysis of **cis-3-Methylcyclohexanol** using a gas chromatograph coupled to a mass spectrometer with an

electron ionization source.

Sample Preparation

- Standard Solution: Prepare a 100 µg/mL stock solution of **cis-3-Methylcyclohexanol** in a volatile organic solvent such as methanol or dichloromethane.
- Working Solution: Dilute the stock solution with the same solvent to a final concentration of approximately 10 µg/mL.
- Vial Transfer: Transfer the working solution to a 1.5 mL glass autosampler vial. Ensure no particulate matter is present; centrifuge if necessary.

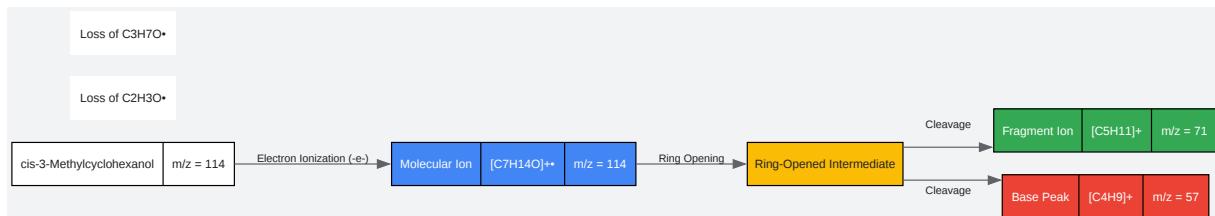
Instrumentation and Conditions

- Gas Chromatograph (GC):
 - Injection Volume: 1 µL
 - Injector Temperature: 250 °C
 - Injection Mode: Splitless (or split with a high split ratio for more concentrated samples)
 - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
 - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable.
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: Increase to 200 °C at a rate of 10 °C/min.
 - Hold: Maintain 200 °C for 5 minutes.
- Mass Spectrometer (MS):
 - Ion Source: Electron Ionization (EI)

- Ionization Energy: 70 eV
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Mass Scan Range: m/z 35-200
- Solvent Delay: 3 minutes (to prevent filament damage from the solvent peak)

Visualization of Fragmentation Pathway

The primary fragmentation pathway of **cis-3-Methylcyclohexanol** leading to the formation of the base peak at m/z 57 is illustrated below. This pathway involves initial ionization, followed by ring-opening and subsequent cleavage.



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Fragmentation pathway of **cis-3-Methylcyclohexanol**.

Conclusion

The mass spectrometry of **cis-3-Methylcyclohexanol** under electron ionization provides a reproducible fragmentation pattern that can be used for its identification and characterization. The spectrum is defined by a weak molecular ion and prominent fragment ions resulting from the loss of water and subsequent ring cleavage. The provided experimental protocol offers a

reliable method for the GC-MS analysis of this compound, which is valuable for quality control in synthesis and for its detection in complex mixtures.

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